

"Cyanidin 3-sophoroside (hydrochloride) stability at different pH"

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Compound of Interest

Compound Name: *Cyanidin 3-sophoroside (hydrochloride)*

Cat. No.: *B15094139*

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Technical Support Center: Cyanidin 3-sophoroside (hydrochloride)

Welcome to the technical support center for **Cyanidin 3-sophoroside (hydrochloride)**. This resource provides researchers, scientists, and drug development professionals with comprehensive guidance on the stability of this compound at different pH values. Below you will find frequently asked questions, troubleshooting guides for common experimental issues, detailed experimental protocols, and supporting data.

Frequently Asked Questions (FAQs)

Q1: What is the general effect of pH on the stability of Cyanidin 3-sophoroside?

A1: Cyanidin 3-sophoroside, like other anthocyanins, is most stable in acidic conditions (pH < 3). As the pH increases towards neutral and alkaline conditions, its stability decreases significantly. This is due to structural transformations of the molecule, leading to degradation.^[1]

Q2: What visual changes can I expect to see with Cyanidin 3-sophoroside at different pH values?

A2: At a low pH (e.g., pH 1-3), Cyanidin 3-sophoroside will appear as a red or magenta color, characteristic of the stable flavylum cation. As the pH increases, you will observe a color

change to purple and then blue. At neutral pH, the colored form is much less stable and the solution may become colorless more rapidly. In alkaline conditions, the color may initially be blue or green, but the molecule degrades quickly.

Q3: How does the sophorose sugar moiety affect the stability compared to other cyanidin glycosides like Cyanidin 3-glucoside?

A3: The specific sugar attached to the cyanidin core can influence stability. However, studies comparing cyanidin-3-glucoside and cyanidin-3-sophorose have shown that the type of sugar at the 3-position does not significantly alter the overall spectral characteristics and color indices in response to pH changes.[2] Therefore, the stability profile of Cyanidin 3-sophorose is expected to be very similar to that of Cyanidin 3-glucoside.

Q4: What are the primary degradation products of Cyanidin 3-sophorose at neutral or alkaline pH?

A4: At higher pH values, the colored flavylum cation of Cyanidin 3-sophorose is converted into colorless forms, such as the carbinol pseudobase and the chalcone. The chalcone form can further undergo irreversible degradation, leading to a loss of the characteristic color and properties of the anthocyanin.[3]

Troubleshooting Guide

Issue	Possible Cause(s)	Recommended Solution(s)
Rapid loss of color in my sample solution.	The pH of your solution may be too high (neutral or alkaline). Exposure to light or high temperatures can accelerate degradation.	Ensure your stock solutions and experimental buffers are acidic (ideally pH 2-4) for maximum stability. Protect your samples from light by using amber vials or covering them with foil. Conduct experiments at controlled, cool temperatures whenever possible.
Precipitation is observed in my sample.	The compound may be coming out of solution at certain pH values or concentrations.	Check the solubility of Cyanidin 3-sophoroside (hydrochloride) in your specific buffer system. Consider using a co-solvent if appropriate for your experimental design, after verifying its compatibility.
Inconsistent results in stability assays.	Fluctuation in pH of the buffer during the experiment. Inaccurate measurement of the compound's concentration. Degradation of the compound prior to the start of the experiment.	Regularly calibrate your pH meter and ensure buffer capacity is sufficient. Use a validated analytical method, such as HPLC-UV/Vis, for accurate quantification. Prepare fresh solutions from solid material for each experiment to ensure starting with a non-degraded sample.

Quantitative Stability Data

While specific kinetic data for Cyanidin 3-sophoroside is not readily available in the literature, the stability is known to be very similar to Cyanidin 3-glucoside.^[2] The following table

summarizes the stability of Cyanidin 3-glucoside at 25°C, which can be used as a reliable proxy.

pH	Incubation Time (hours)	Remaining Compound (%)
2.0	8	99% ^[4]
4.0	8	Significantly lower than at pH 2.0, but relatively stable.
7.0	8	Significant degradation observed.
9.0	8	Rapid degradation.

Note: The degradation of anthocyanins typically follows first-order kinetics.

Experimental Protocols

Protocol for pH Stability Assessment of Cyanidin 3-sophoroside

This protocol outlines a method to determine the stability of Cyanidin 3-sophoroside at various pH values using UV-Vis spectrophotometry.

Materials:

- **Cyanidin 3-sophoroside (hydrochloride)**
- Buffer solutions at various pH values (e.g., pH 2.0, 4.0, 5.0, 7.0, 8.0)
- UV-Vis Spectrophotometer
- Cuvettes
- Calibrated pH meter
- Volumetric flasks and pipettes

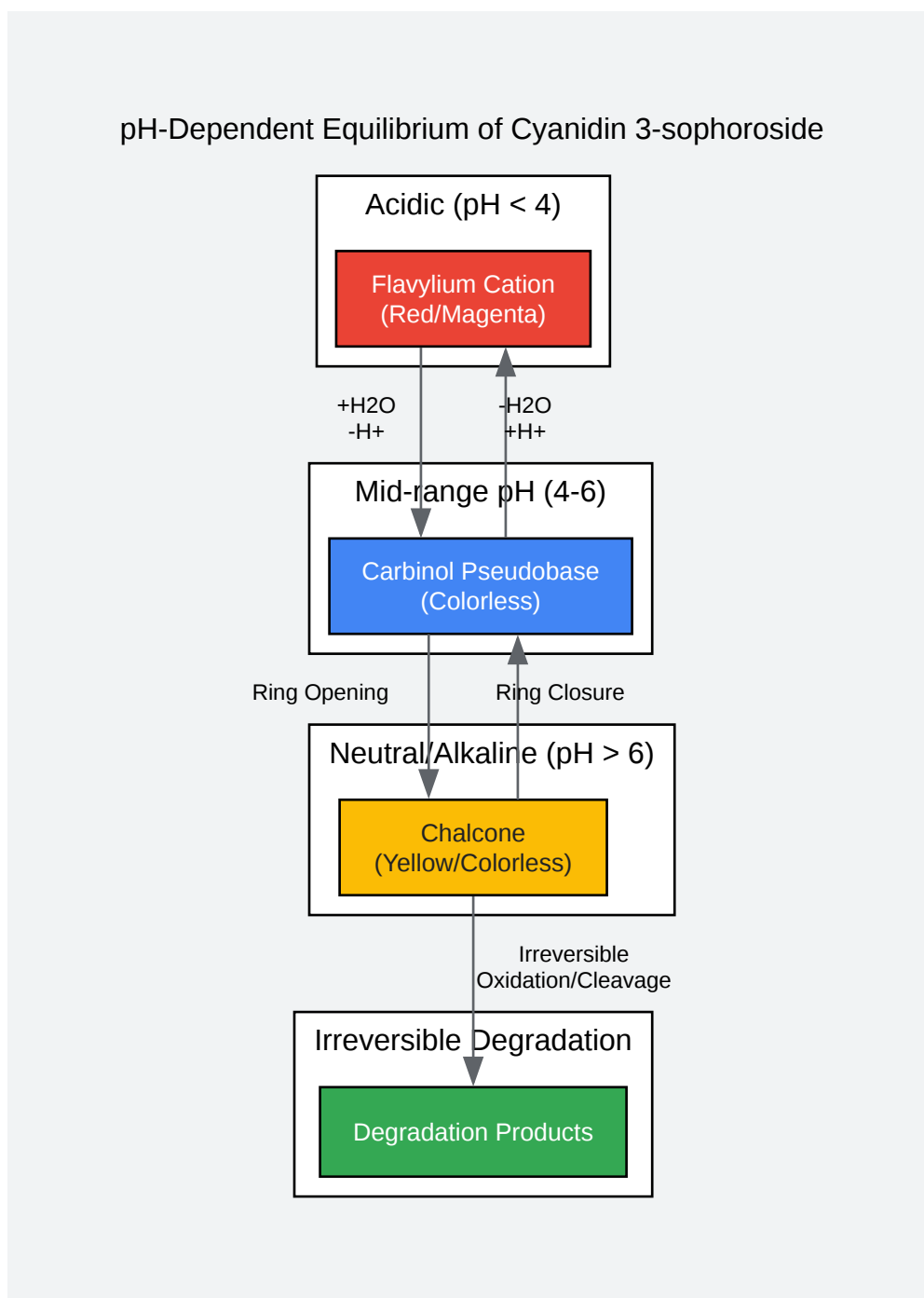
Procedure:

- **Preparation of Stock Solution:** Prepare a stock solution of Cyanidin 3-sophoroside in an acidic solvent (e.g., methanol with 0.1% HCl) to ensure initial stability.
- **Preparation of Test Solutions:**
 - For each desired pH, pipette a small aliquot of the stock solution into a volumetric flask.
 - Dilute to the final volume with the corresponding buffer to achieve the target concentration. Ensure the final concentration of the organic solvent from the stock solution is low to not interfere with the buffer's pH.
- **Initial Measurement (T=0):** Immediately after preparation, measure the absorbance of each test solution at the wavelength of maximum absorbance (λ_{max}) for the flavylum cation (around 520 nm).
- **Incubation:** Store the test solutions in the dark at a constant temperature (e.g., 25°C).
- **Time-point Measurements:** At regular intervals (e.g., 1, 2, 4, 8, and 24 hours), take an aliquot of each solution and measure its absorbance at the same λ_{max} .
- **Data Analysis:**
 - Calculate the percentage of remaining Cyanidin 3-sophoroside at each time point relative to the initial absorbance (T=0).
 - Plot the percentage of the remaining compound against time for each pH to determine the stability profile.
 - The degradation rate constant (k) can be calculated from the slope of the natural logarithm of the concentration versus time for a first-order reaction.

Signaling Pathways and Experimental Workflows

pH-Dependent Structural Transformations of Cyanidin 3-sophoroside

The following diagram illustrates the structural changes that Cyanidin 3-sophoroside undergoes at different pH values, which underlie its stability profile.

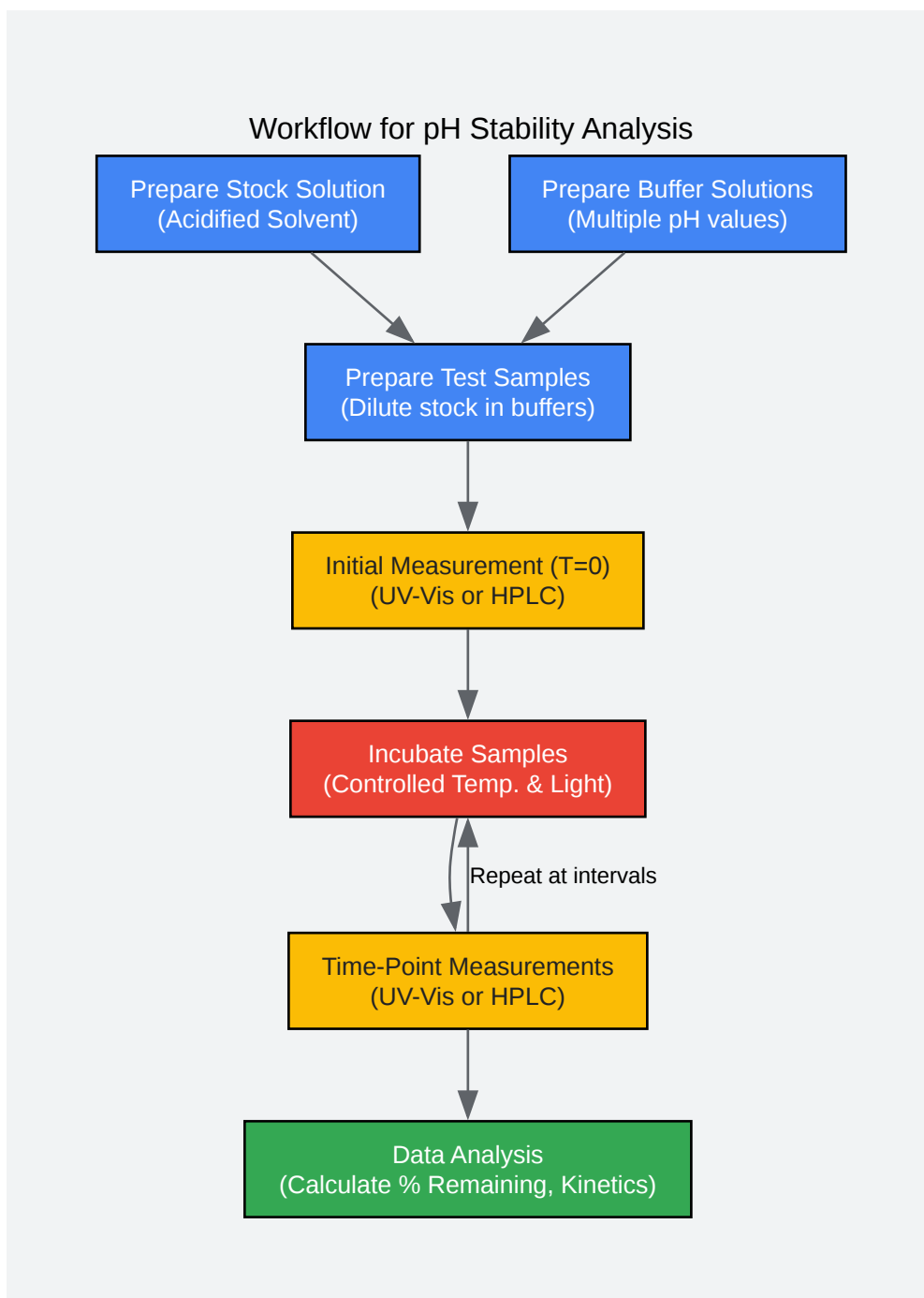


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Caption: pH-dependent equilibrium of Cyanidin 3-sophoroside.

Experimental Workflow for pH Stability Testing

The diagram below outlines the key steps in a typical experimental workflow for assessing the pH stability of Cyanidin 3-sophoroside.



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Caption: Experimental workflow for pH stability analysis.

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Phone: (601) 213-4426

Email: info@benchchem.com